

Application Notes and Protocols for Pde2A-IN-1

Efficacy Studies in Rodents

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Compound of Interest

Compound Name: Pde2A-IN-1

Cat. No.: B15143954

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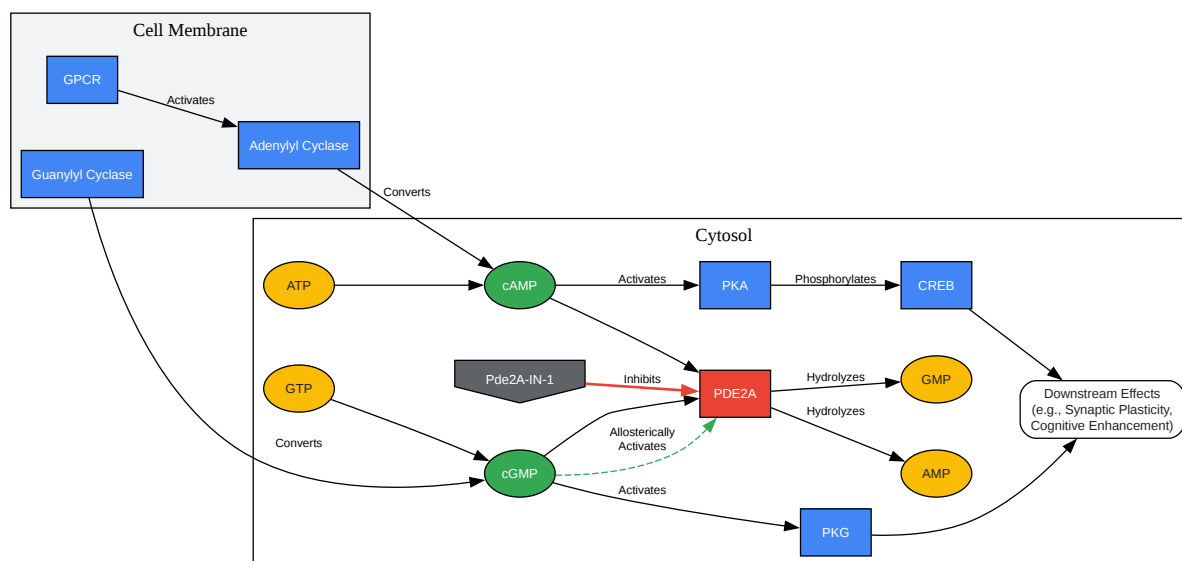
Audience: Researchers, scientists, and drug development professionals.

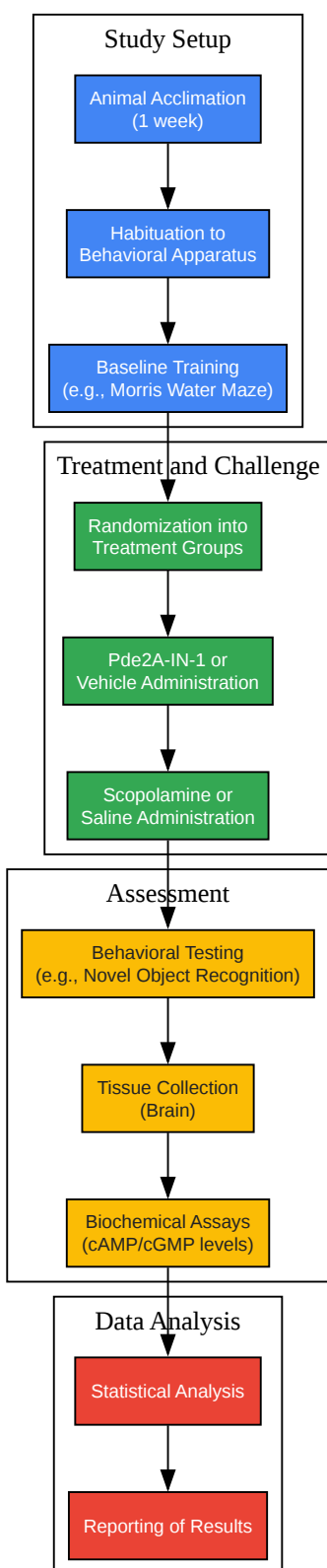
Introduction:

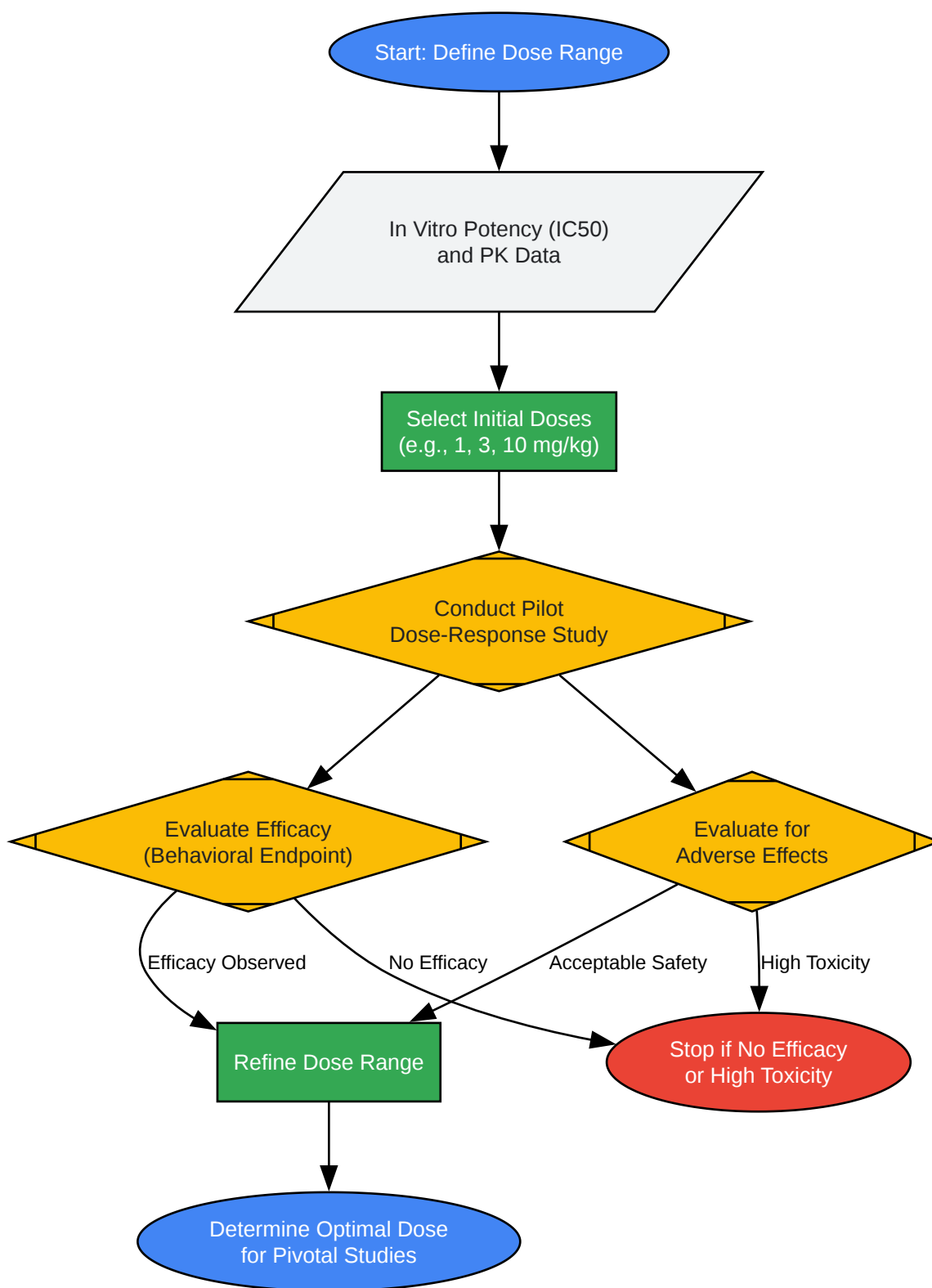
Phosphodiesterase 2A (PDE2A) is a dual-substrate enzyme that hydrolyzes both cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP), key second messengers in various physiological processes.[1][2] Inhibition of PDE2A leads to increased intracellular levels of cAMP and cGMP, which in turn activate downstream signaling pathways involving protein kinase A (PKA) and protein kinase G (PKG).[1] This mechanism has shown therapeutic promise in preclinical models of cognitive impairment, stroke recovery, and cardiovascular diseases.[3][4][5] **Pde2A-IN-1** is a novel and selective inhibitor of PDE2A. These application notes provide detailed experimental designs and protocols for evaluating the in vivo efficacy of **Pde2A-IN-1** in rodent models of cognitive impairment.

Signaling Pathway of PDE2A

The following diagram illustrates the central role of PDE2A in modulating cAMP and cGMP signaling pathways.







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References

- 1. What are PDE2A inhibitors and how do they work? [synapse.patsnap.com]
- 2. uniprot.org [uniprot.org]
- 3. TAK-915, a phosphodiesterase 2A inhibitor, ameliorates the cognitive impairment associated with aging in rodent models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. PDE2A Inhibition Enhances Axonal Sprouting, Functional Connectivity, and Recovery after Stroke - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
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